

Eugenyl Benzoate: A Technical Guide to Safety, Toxicity, and Handling

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Compound of Interest

Compound Name: *Eugenyl benzoate*

Cat. No.: *B181212*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Eugenyl benzoate (CAS No. 531-26-0), a benzoate ester of eugenol, is utilized as a flavoring agent and fragrance ingredient. This technical guide provides a comprehensive overview of the available safety, toxicity, and handling information for **eugenyl benzoate**, intended for an audience of researchers, scientists, and drug development professionals. Due to a notable lack of extensive toxicological data for **eugenyl benzoate**, this guide incorporates information on its predicted metabolic byproducts, eugenol and benzoic acid, to provide a more complete safety profile. All quantitative data is presented in structured tables, and relevant biological pathways and experimental workflows are visualized using Graphviz diagrams.

Chemical and Physical Properties

Eugenyl benzoate is a colorless crystalline solid with a balsamic aroma reminiscent of clove.

[1] It is insoluble in water but soluble in oils and ethanol.[1]

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ O ₃	[1]
Molecular Weight	268.31 g/mol	[1]
Melting Point	69 - 70 °C	[1]
Boiling Point	360 °C @ 760 mmHg	[1]
Solubility	Insoluble in water; Soluble in oils and ethanol	[1]

Toxicological Profile

The toxicological data for **eugenyl benzoate** is limited. The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses "no safety concern at current levels of intake when used as a flavouring agent." [1][2][3][4] However, for many standard toxicological endpoints, specific data for **eugenyl benzoate** is not available. In such cases, data for its expected metabolites, eugenol and benzoic acid, are provided for context.

Acute Toxicity

Specific oral LD50 data for **eugenyl benzoate** is not readily available in the reviewed literature. For its metabolite, eugenol, the oral LD50 in rats is reported to be greater than 2000 mg/kg body weight. [5]

Endpoint	Species	Route	Value	Source
Acute Dermal LD50	Rabbit	Dermal	> 2000 mg/kg bw	

Irritation and Sensitization

Eugenyl benzoate is classified as a skin sensitizer. [1]

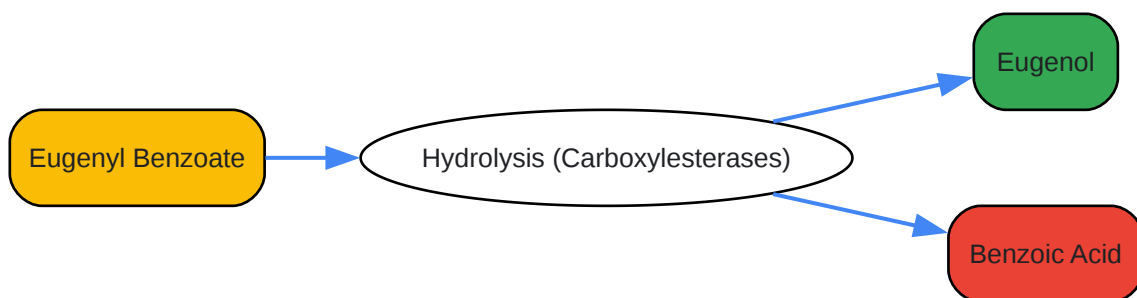
Endpoint	Species	Result	Source
Skin Irritation	Rabbit	Very slight erythema	[1]
Skin Sensitization	Not Specified	May cause an allergic skin reaction	
Eye Irritation	Not Available	No data available	

Metabolism and Pharmacokinetics

It is anticipated that **eugenyl benzoate** is hydrolyzed in the body to its constituent molecules: eugenol and benzoic acid. The metabolic pathways of these individual compounds are well-characterized.

Predicted Metabolic Pathway of Eugenyl Benzoate

The initial step in the metabolism of **eugenyl benzoate** is the hydrolysis of the ester bond, catalyzed by carboxylesterases, to yield eugenol and benzoic acid.[6][7]

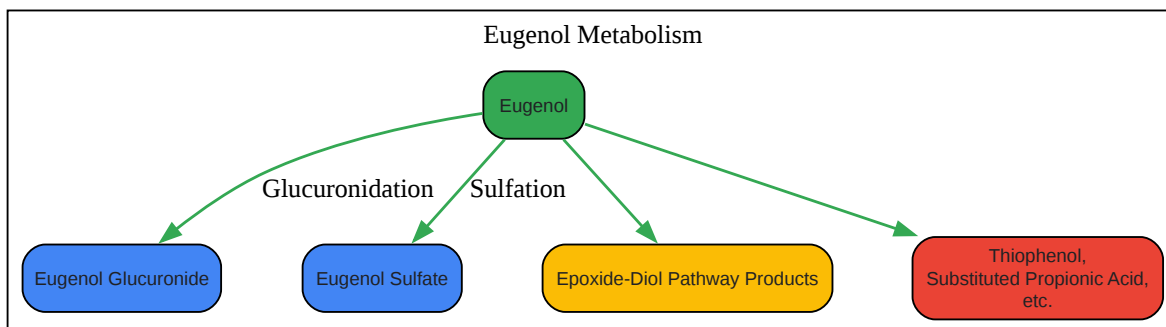


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Predicted initial metabolic step of **eugenyl benzoate**.

Metabolism of Eugenol

The metabolism of eugenol in humans is rapid, with nearly complete excretion within 24 hours, primarily as phenolic conjugates.[8] Key metabolic routes include glucuronidation and sulfation. [8] Other observed pathways involve the formation of an epoxide-diol, a thiophenol, and a substituted propionic acid, as well as allylic oxidation and double bond migration.[8]

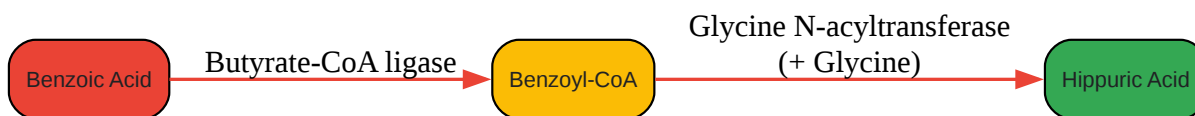


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Major metabolic pathways of eugenol.

Metabolism of Benzoic Acid

Benzoic acid is metabolized by butyrate-CoA ligase to benzoyl-CoA, which is then conjugated with glycine by glycine N-acyltransferase to form hippuric acid for excretion.[9]



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Primary metabolic pathway of benzoic acid.

Genotoxicity, Carcinogenicity, and Reproductive Toxicity

There is a lack of specific data on the genotoxicity, carcinogenicity, and reproductive toxicity of **eugenyl benzoate**. Information on related compounds is presented to provide an indication of potential hazards.

Endpoint	Test System	Result	Source
Genotoxicity	Data not available for Eugenyl Benzoate	-	
Carcinogenicity	Data not available for Eugenyl Benzoate	-	
Reproductive and Developmental Toxicity	Data not available for Eugenyl Benzoate	-	

Studies on the structurally related compound methyleugenol have shown evidence of carcinogenic activity in rats and mice.[10] Reproductive toxicity studies on eugenol in rats indicated adverse effects on maternal reproductive capacity and fetal development at certain doses.[11] An extended one-generation reproductive toxicity study of benzoic acid in rats showed no adverse effects.[12]

Handling and Safety Precautions

Personal Protective Equipment (PPE)

Standard laboratory PPE should be worn when handling **eugenyl benzoate**. This includes:

- Eye Protection: Safety glasses with side-shields or chemical goggles.[9][13]
- Hand Protection: Compatible chemical-resistant gloves.[9][13][14]
- Skin and Body Protection: Laboratory coat and, where necessary, additional protective clothing to prevent skin exposure.[9][14]
- Respiratory Protection: In case of dust formation or inadequate ventilation, a full-face respirator is recommended.[9][13]

Handling and Storage

- Handle in a well-ventilated area, preferably in a laboratory fume hood.[13][14]
- Avoid contact with skin and eyes.[9][13][14]

- Avoid the formation of dust and aerosols.[13][14]
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[9][13][14]
- Keep away from sources of ignition.[9][13][14]

First Aid Measures

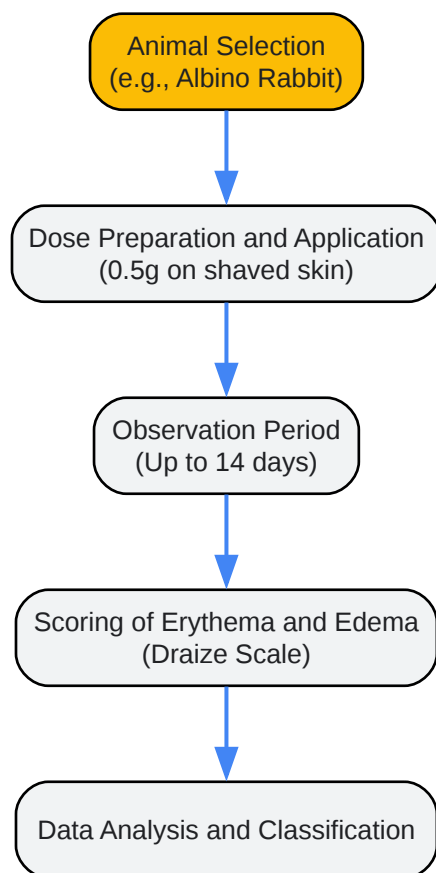
- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen.[9][13]
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[9][13]
- Eye Contact: Rinse with pure water for at least 15 minutes.[13]
- Ingestion: Rinse mouth with water. Do not induce vomiting.[13]

In all cases of exposure, seek medical attention if symptoms persist.

Experimental Protocols

Detailed experimental protocols for key toxicological assays are based on OECD guidelines.

Skin Irritation Test Workflow (Based on OECD 404)

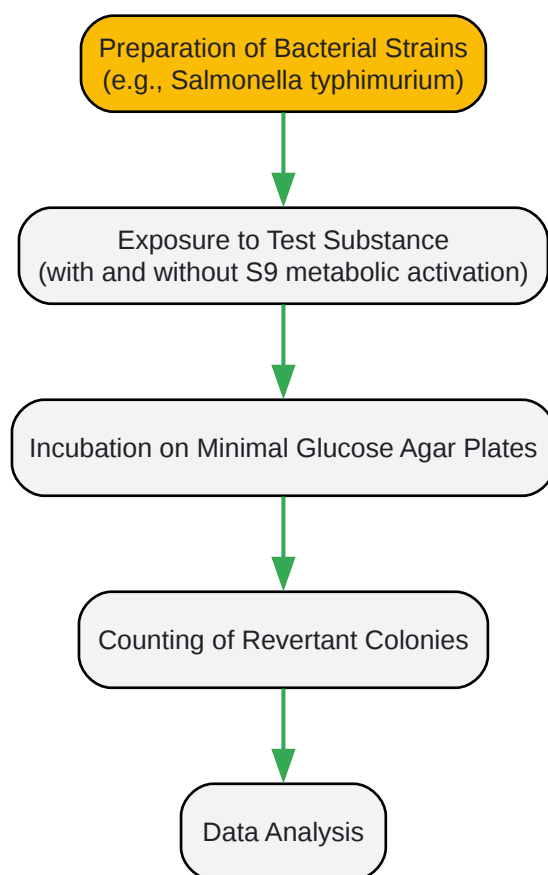


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General workflow for a skin irritation study.

Ames Test Workflow (Based on OECD 471)

The Ames test is a bacterial reverse mutation assay used to assess the mutagenic potential of a chemical.



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General workflow for the Ames test.

Conclusion

Eugenyl benzoate is a compound with a favorable safety profile at current intake levels as a flavoring agent. However, there is a significant lack of comprehensive toxicological data for the pure substance. The available information suggests low acute dermal toxicity and mild skin irritation potential, but it is classified as a skin sensitizer. In the absence of direct data, the well-characterized metabolic pathways and toxicological profiles of its hydrolysis products, eugenol and benzoic acid, provide valuable insights into its potential biological effects. Further research is warranted to definitively characterize the toxicological profile of **eugenyl benzoate**, particularly concerning genotoxicity, carcinogenicity, and reproductive toxicity. Researchers and drug development professionals should adhere to strict safety and handling protocols when working with this compound.

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